

Heloxy 65 reactive diluent technical data sheet

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Compound of Interest

Compound Name: 2-[(4-Tert-butylphenyl)methyl]oxirane
Cat. No.: B13200855

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Technical Master File: Heloxy™ Modifier 65

Chemical Identity: p-tert-Butyl Phenyl Glycidyl Ether (ptBPGE) CAS Registry Number: 3101-60-8 Document Type: Advanced Material Characterization & Application Guide

Executive Summary & Scientific Context

Heloxy™ Modifier 65 is a high-purity, monofunctional reactive diluent utilized to manipulate the rheological profile of epoxy resin systems without catastrophic loss of physical performance. Unlike aliphatic diluents (e.g., C12-C14 glycidyl ethers), Heloxy 65 incorporates an aromatic ring substituted with a tert-butyl group.

For researchers in biomedical device fabrication (e.g., microfluidics, catheter assembly) and advanced polymer engineering, this molecule offers a critical trade-off: it significantly reduces viscosity to facilitate capillary flow and wetting, while the bulky aromatic structure maintains higher thermal stability and chemical resistance compared to aliphatic alternatives.

Core Utility:

- Viscosity Depression: Facilitates processing of high-viscosity Bisphenol-A (BPA) resins.

- **Crystallization Inhibition:** The steric bulk of the tert-butyl group disrupts the ordered stacking of BPA resin chains, extending shelf-life.
- **Surface Tension Reduction:** Improves wetting on difficult substrates (glass, ceramics, metals).

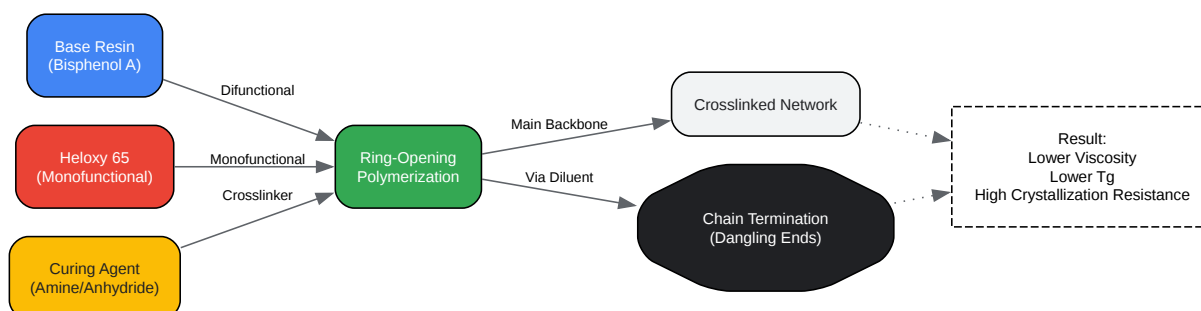
Molecular Architecture & Thermodynamics

The efficacy of Heloxy 65 is dictated by its structure: p-tert-butyl phenyl glycidyl ether.[1]

- **The Glycidyl Ether Head:** The reactive site.[2] It undergoes ring-opening polymerization with amine or anhydride curing agents, covalently integrating into the polymer network.
- **The Aromatic Core:** Provides rigidity. Unlike flexible aliphatic chains (which plummet the Glass Transition Temperature,), the phenyl ring acts as a "stiffener," mitigating the drop in thermal properties.
- **The tert-Butyl Tail:** A hydrophobic, bulky group. It provides steric hindrance that prevents the resin from crystallizing and increases hydrophobicity—a critical factor for moisture resistance in electronic or medical device encapsulation.

Visualization: Structural Reactivity Logic

The following diagram illustrates the mechanistic role of Heloxy 65 during the curing phase, highlighting its role as a "Chain Terminator" due to its monofunctionality.



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Figure 1: Reaction pathway showing Heloxy 65 integrating into the network. Note that as a monofunctional molecule, it terminates chain growth at that specific locus, reducing crosslink density.

Technical Specifications (Data Sheet)

The following data represents the standard baseline for Westlake Epoxy (formerly Hexion) Heloxy 65. Researchers must verify specific batch Certificates of Analysis (CoA).

Property	Specification Range	Unit	Test Method Standard
Viscosity (25°C)	20 – 30	cP (mPa[2]·s)	ASTM D445 / ISO 3104
Epoxide Eq. Weight (EEW)	225 – 240	g/eq	ASTM D1652
Color	< 1	Gardner	ASTM D1544
Density (25°C)	~1.04 (8.65 lbs/gal)	g/mL	ASTM D1475
Flash Point	> 100 (> 212)	°C (°F)	Setaflash (Closed Cup)
Vapor Pressure (20°C)	< 1	mmHg	-
Solubility	Insoluble in water	-	-

Performance Mechanics: The Viscosity/Tg Trade-off

In material formulation, "There is no free lunch." Adding a diluent reduces viscosity but inevitably impacts thermal and mechanical properties.

Viscosity Reduction Efficiency

Heloxy 65 is a moderately efficient diluent.[3][4]

- Mechanism: It acts as a solvent, separating the large BPA resin molecules and reducing intermolecular friction.
- Data Insight: A 10-15% addition by weight typically reduces the viscosity of a standard liquid epoxy (e.g., EPON™ 828, ~13,000 cP) to approximately 2,000–4,000 cP.

Impact on Glass Transition Temperature ()

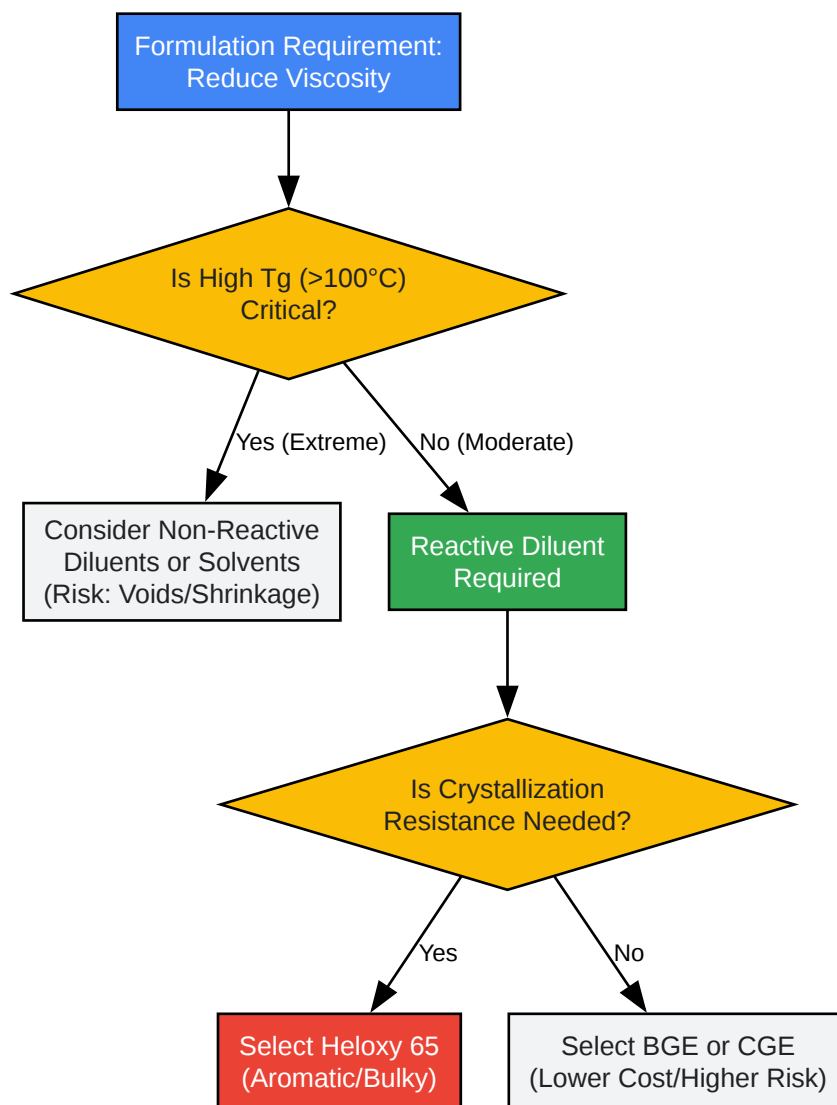
Because Heloxy 65 is monofunctional, it lowers the crosslink density (

). The relationship is roughly linear at low concentrations.

- Rule of Thumb: For every 1% of Heloxy 65 added, expect a depression of approximately 1°C to 2°C, depending on the curing agent used.
- Why use Heloxy 65 over Aliphatic Diluents? An aliphatic diluent (like C12-C14 glycidyl ether) might depress by 3-4°C per 1% added. The aromatic ring in Heloxy 65 resists this drop, making it superior for high-temperature applications.

Visualization: Formulation Decision Logic

Use this workflow to determine if Heloxy 65 is the correct modifier for your application.



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Figure 2: Decision matrix for selecting Heloxy 65 based on thermal and storage stability requirements.

Validated Experimental Protocol: Dilution Profiling

Objective: To generate a viscosity reduction curve and determine the maximum safe dilution limit before mechanical properties degrade below acceptable thresholds.

Prerequisites:

- Rheometer or Brookfield Viscometer.

- Vacuum Degassing Chamber.
- Standard Bisphenol-A Resin (e.g., EPON 828 or D.E.R. 331).

Protocol Steps

- Gravimetric Preparation:
 - Prepare five samples of 100g resin.
 - Add Heloxy 65 at concentrations of: 0%, 5%, 10%, 15%, and 20% by weight.
 - Note: Do not exceed 20% unless strictly necessary, as mechanical properties drop precipitously beyond this point.
- Thermal Homogenization:
 - Heat mixtures to 40°C to facilitate blending.
 - Mix mechanically for 5 minutes.
 - Critical Step: Degas the mixture at -29 inHg vacuum for 10 minutes to remove entrapped air. Air bubbles act as stress concentrators and will skew viscosity readings.
- Rheological Measurement:
 - Equilibrate samples to 25°C.
 - Measure viscosity.^[2]^[3] Plot [Viscosity] vs. [% Diluent].
- Stoichiometric Recalculation (The "Self-Validating" Step):
 - When you add Heloxy 65, the EEW of the system changes.^[5] You must recalculate the hardener ratio.
 - Formula:
 - Failure to adjust the hardener ratio based on the new EEW will result in unreacted material and plasticization.

Health, Safety, & Environmental (HSE)

Warning: Heloxy 65 is a potent skin sensitizer.

- Hazard Classification: Skin Irrit. 2, Skin Sens. 1A (May cause an allergic skin reaction).[6]
- Handling:
 - Gloves: Nitrile gloves are generally effective for splash protection, but butyl rubber is superior for prolonged contact.
 - Ventilation: Use in a fume hood. While volatility is low, the vapor can still induce sensitization in hypersensitive individuals.
- Spill Protocol: Absorb with inert material (vermiculite/sand). Do not use sawdust (potential exotherm risk if mixed with amines).

References

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